

Spectroscopic Elucidation of 4-Quinazolinol, 3-oxide: A Technical Guide to Structural Validation

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Compound of Interest

Compound Name: 4-Quinazolinol, 3-oxide

CAS No.: 5319-71-1

Cat. No.: B12121712

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Executive Summary

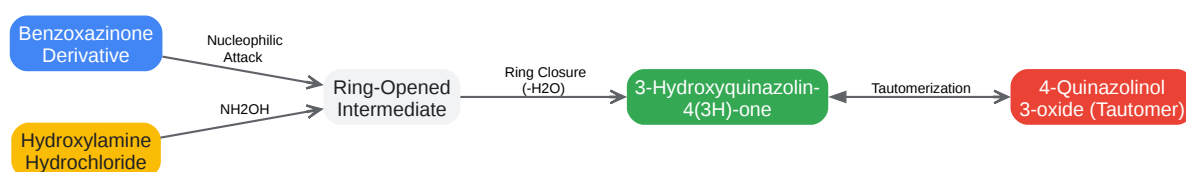
4-Quinazolinol, 3-oxide (IUPAC: 3-hydroxyquinazolin-4(3H)-one; CAS: 7152-38-7) is a pivotal heterocyclic compound widely utilized as a highly efficient coupling additive in solid-phase and solution-phase peptide synthesis. By functioning as a racemization suppressor and yield enhancer, it operates similarly to classical benzotriazoles like HOBt and HOObt[1], while offering unique reactivity profiles for the preparation of complex peptide thioesters[2].

For researchers and drug development professionals, the absolute structural validation of this compound is a non-negotiable prerequisite before its integration into GMP-compliant synthetic workflows. This whitepaper provides an authoritative, self-validating framework for the multi-modal spectroscopic characterization (FT-IR, $^1\text{H}/^{13}\text{C}$ NMR, and EI-MS) of **4-Quinazolinol, 3-oxide**, detailing the causality behind every experimental choice.

Chemical Context and Mechanistic Synthesis

In solution, **4-Quinazolinol, 3-oxide** exists in a dynamic tautomeric equilibrium with its keto-form, 3-hydroxyquinazolin-4(3H)-one. The dominance of the keto-form in polar solvents dictates its spectroscopic signature. The compound is typically synthesized via a Ring-Opening

Ring-Closure (RORC) mechanism, where a benzoxazinone derivative is subjected to nucleophilic attack by hydroxylamine hydrochloride[3].



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Fig 1: Ring-Opening Ring-Closure (RORC) synthesis and tautomeric equilibrium of **4-Quinazolinol, 3-oxide**.

Protocol 1: Synthesis and Isolation

- **Reaction Setup:** Dissolve the benzoxazinone precursor (1.0 eq) and hydroxylamine hydrochloride (1.5 eq) in anhydrous pyridine.
- **Causality of Solvent:** Pyridine acts dually as a high-boiling solvent and a base to neutralize the HCl, maintaining the nucleophilicity of the hydroxylamine nitrogen.
- **Reflux & Precipitation:** Reflux for 6-8 hours. Cool to ambient temperature and pour into an ice-water mixture containing dilute HCl. The acidic shock protonates the pyridine, forcing the highly pure 3-hydroxyquinazolin-4(3H)-one to precipitate^{[3][4]}.

Spectroscopic Characterization Protocols & Causality

To establish a self-validating analytical system, each spectroscopic modality is chosen to interrogate a specific sub-structure of the molecule.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: Identify the core functional groups (Hydroxyl, Carbonyl, Imine).

- **Protocol:** Grind 2 mg of the analyte with 150 mg of anhydrous KBr. Press under 10 tons of vacuum pressure for 2 minutes to form a pellet. Scan from 4000 to 400 cm^{-1} .
- **Causality:** The application of a vacuum during pellet pressing is critical. It removes trapped atmospheric moisture, preventing anomalous O-H stretching signals that could result in false positives for the N-OH group. KBr is chosen because it is completely transparent in the mid-IR region, preventing solvent matrix interference^[4].

Table 1: Key FT-IR Vibrational Assignments

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group Assignment
3465 - 3633	$\nu(\text{O-H})$	Hydroxyl group (N-OH tautomer)
1665 - 1725	$\nu(\text{C=O})$	Quinazolinone carbonyl stretch
1612 - 1650	$\nu(\text{C=N})$	Imine core of the quinazoline ring

| 1450 - 1580 | $\nu(\text{C=C})$ | Aromatic ring skeletal vibrations |

Nuclear Magnetic Resonance (¹H and ¹³C NMR)

Objective: Map the proton and carbon framework and validate the labile hydroxyl proton.

- Protocol: Dissolve 10 mg of the sample in 0.6 mL of DMSO-d6. Acquire the standard ¹H spectrum. Subsequently, add two drops of Deuterium Oxide (D2O), agitate, and re-acquire the spectrum.
- Causality: DMSO-d6 is mandatory due to the rigid, planar nature of the quinazolinone ring, which exhibits strong intermolecular hydrogen bonding. DMSO disrupts these bonds, ensuring complete dissolution and sharp peaks. The D2O exchange is a self-validating protocol: the immediate disappearance of the far-downfield peak (δ 10.50 ppm) definitively proves it is a labile, exchangeable proton (the N-OH group), eliminating the possibility of it being an anomalous aromatic signal[3].

Table 2: ¹H NMR Chemical Shifts (in DMSO-d6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
10.50 - 10.89	Singlet (s)	1H	-OH (Definitively D ₂ O exchangeable)
8.30	Singlet (s)	1H	Ar-H (H-2, imine proton)
8.10 - 8.20	Doublet (d)	1H	Ar-H (H-5, ortho to C=O)

| 7.50 - 7.90 | Multiplet (m) | 3H | Ar-H (H-6, H-7, H-8) |

Mass Spectrometry (EI-MS)

Objective: Confirm the exact molecular weight and structural stability.

- Protocol: Introduce the sample via a direct insertion probe into an Electron Impact (EI) source. Operate the ionization energy strictly at 70 eV.
- Causality: Operating at 70 eV is the universal standard for EI-MS. It transfers enough energy to reliably ionize the molecule while producing a highly reproducible fragmentation pattern that can be algorithmically cross-referenced against established spectral libraries[4].

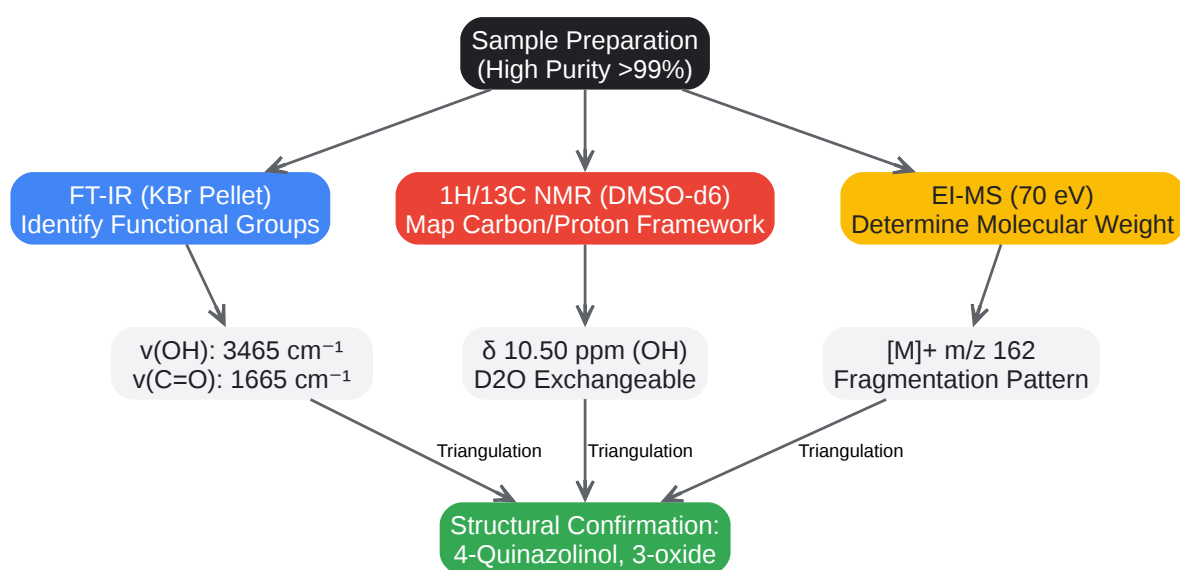
Table 3: EI-MS Fragmentation Data

m/z Value	Relative Abundance	Fragment Assignment
162	High (Base Peak)	[M] ⁺ (Molecular Ion: C ₈ H ₆ N ₂ O ₂) ⁺
146	Moderate	[M - O] ⁺ or [M - OH + H] ⁺
119	High	[M - CHNO] ⁺ (Loss of isocyanate)

| 90 | Moderate | [C₇H₆]⁺ (Aromatic core fragment) |

Logical Triangulation of Spectroscopic Data

No single analytical technique is sufficient to declare absolute structural purity. As an Application Scientist, you must triangulate the data. The molecular ion peak at m/z 162 (MS) confirms the gross formula ($C_8H_6N_2O_2$). The IR band at 1665 cm^{-1} confirms the carbonyl group, while the NMR D_2O exchange at δ 10.50 ppm locks in the N-OH tautomeric identity.



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Fig 2: Multi-modal spectroscopic workflow for the structural validation of **4-Quinazolinol, 3-oxide**.

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